

CAY10602 Technical Support Center: Quality Control & Purity Assessment

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Compound of Interest

Compound Name: CAY10602
CAS No.: 374922-43-7
Cat. No.: B1668654

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the quality control and purity assessment of **CAY10602**, a potent SIRT1 activator. Below you will find troubleshooting guides and frequently asked questions to ensure the reliability and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected purity of **CAY10602**?

A1: The purity of **CAY10602** can vary slightly between batches and suppliers. Generally, it is supplied with a purity of $\geq 95\%$.^[1] Some suppliers may offer higher purity grades, such as $\geq 98\%$ or even 98.92%.^{[2][3]} It is crucial to refer to the Certificate of Analysis (CoA) provided with your specific batch for the exact purity value.

Q2: How is the purity of **CAY10602** determined?

A2: The purity of **CAY10602** is typically determined by High-Performance Liquid Chromatography (HPLC). The structure is confirmed by methods such as ^1H -NMR (Proton Nuclear Magnetic Resonance) and Mass Spectrometry (MS).

Q3: What are the recommended storage conditions for **CAY10602**?

A3: For long-term storage, **CAY10602** powder should be stored at -20°C and can be stable for at least four years.^[1] Once dissolved in a solvent, the stock solution should be stored at -20°C or -80°C and is typically stable for several months. For short-term storage of stock solutions, 4°C is acceptable for a few weeks. Always refer to the supplier's datasheet for specific recommendations.

Q4: What solvents can I use to dissolve **CAY10602**?

A4: **CAY10602** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).^[1] It has limited solubility in aqueous solutions. For cell-based assays, it is common to prepare a concentrated stock solution in DMSO and then dilute it with the aqueous culture medium to the final desired concentration. Ensure the final DMSO concentration in your experiment is low (typically <0.5%) to avoid solvent-induced artifacts.

Quantitative Data Summary

The following tables summarize the key quality control parameters for **CAY10602**.

Table 1: Physicochemical and Purity Specifications

Parameter	Value	Reference
CAS Number	374922-43-7	^[1]
Molecular Formula	C ₂₂ H ₁₅ FN ₄ O ₂ S	^[1]
Molecular Weight	418.4 g/mol	^[1]
Appearance	A crystalline solid	
Purity (Typical)	≥95% to ≥98%	^{[1][2][3]}

Table 2: Solubility Data

Solvent	Solubility
DMSO	≥20 mg/mL
DMF	≥20 mg/mL
PBS (pH 7.2)	Sparingly soluble

Experimental Protocols

Below are representative protocols for the quality control analysis of **CAY10602**. Note that specific parameters may need to be optimized based on the instrumentation and reagents available in your laboratory.

Protocol 1: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol describes a general reverse-phase HPLC method for assessing the purity of **CAY10602**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase:
 - Solvent A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - Solvent B: 0.1% Trifluoroacetic acid (TFA) in Acetonitrile.
- Gradient: A linear gradient from 5% to 95% Solvent B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Sample Preparation: Prepare a 1 mg/mL solution of **CAY10602** in DMSO. Dilute with the mobile phase to a final concentration of approximately 50 µg/mL.

- Analysis: Inject 10 μ L of the sample. Purity is calculated based on the area percentage of the main peak relative to the total peak area.

Protocol 2: Structural Confirmation by ^1H -NMR

This protocol provides a general procedure for acquiring a ^1H -NMR spectrum to confirm the chemical structure of **CAY10602**.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d_6).
- Sample Preparation: Dissolve 5-10 mg of **CAY10602** in approximately 0.7 mL of DMSO-d_6 .
- Acquisition: Acquire the spectrum at room temperature. The expected chemical shifts should be consistent with the known structure of **CAY10602**.

Troubleshooting Guide

Issue 1: Lower than expected purity observed by HPLC.

- Possible Cause 1: Degradation of the compound.
 - Solution: Ensure the compound has been stored correctly at -20°C in a tightly sealed container, protected from light and moisture. If the stock solution was stored for an extended period, re-prepare a fresh solution from the solid powder.
- Possible Cause 2: Contamination.
 - Solution: Use high-purity solvents for sample preparation and the mobile phase. Ensure all glassware and equipment are clean.
- Possible Cause 3: Inappropriate HPLC method.
 - Solution: Optimize the HPLC method, including the gradient, column, and detection wavelength, to ensure proper separation of **CAY10602** from any potential impurities.

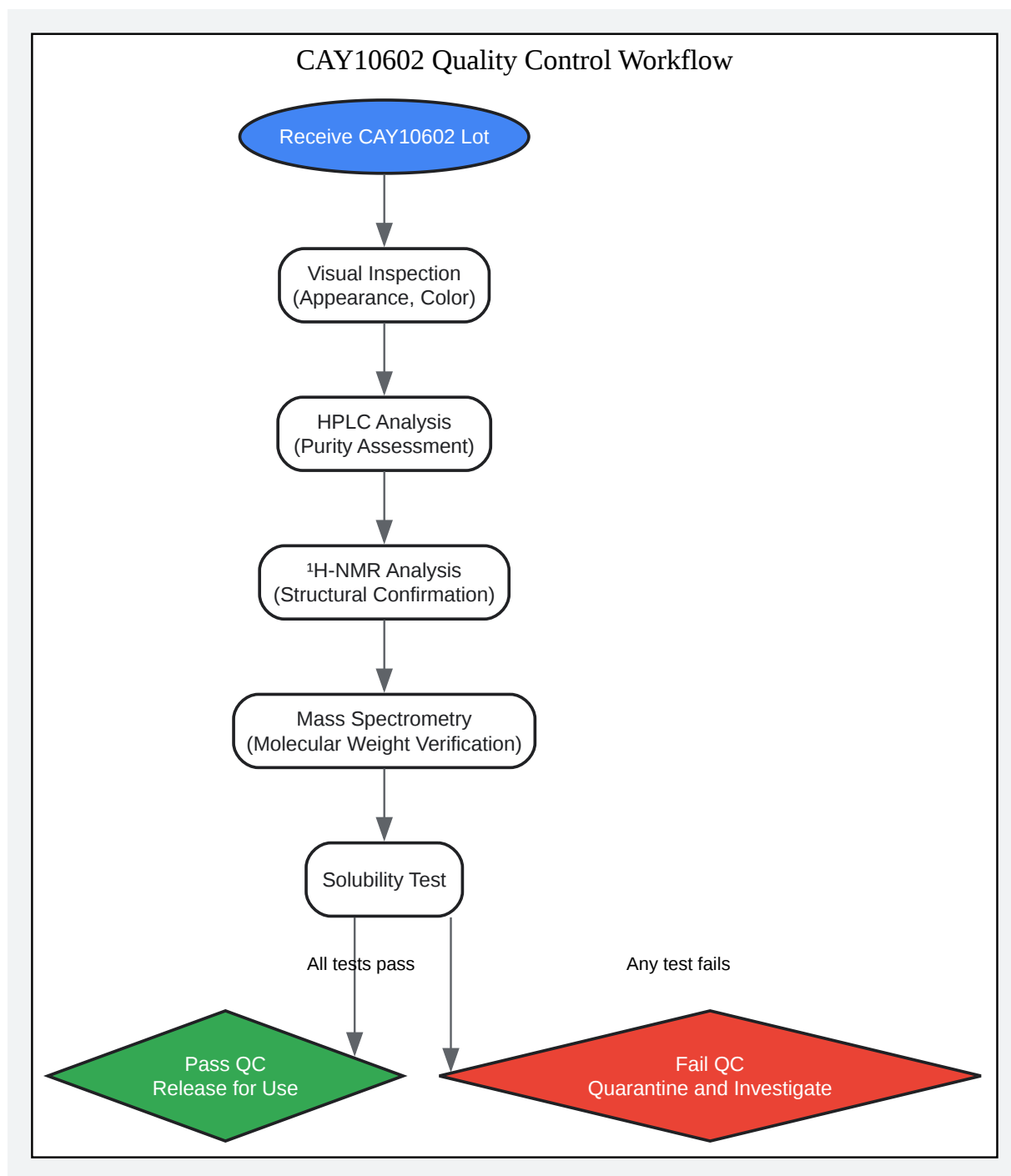
Issue 2: Poor solubility or precipitation in aqueous media.

- Possible Cause 1: Low aqueous solubility of **CAY10602**.
 - Solution: Prepare a high-concentration stock solution in DMSO. For the final working solution, dilute the stock solution in the aqueous medium with vigorous vortexing. Do not exceed the solubility limit. The final DMSO concentration should be kept low to avoid toxicity in cellular assays.
- Possible Cause 2: Salt concentration in the buffer.
 - Solution: The solubility of organic compounds can be affected by the ionic strength of the buffer. Test solubility in different buffers if precipitation is an issue.

Issue 3: Inconsistent experimental results.

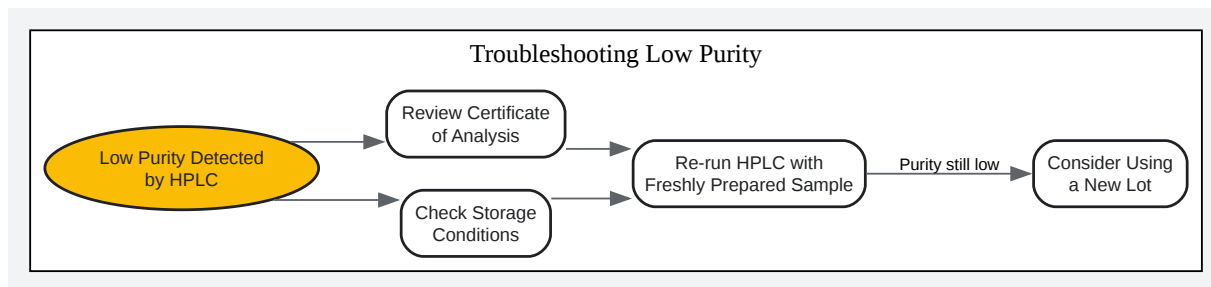
- Possible Cause 1: Inaccurate concentration of the stock solution.
 - Solution: Ensure the compound is completely dissolved in the stock solution. Use a calibrated balance for weighing the compound. Protect the stock solution from solvent evaporation by using tightly sealed vials.
- Possible Cause 2: Degradation of the compound in the experimental medium.
 - Solution: Prepare fresh dilutions of **CAY10602** from the stock solution for each experiment. Minimize the time the compound spends in aqueous solutions before being added to the experiment.

Visualizations



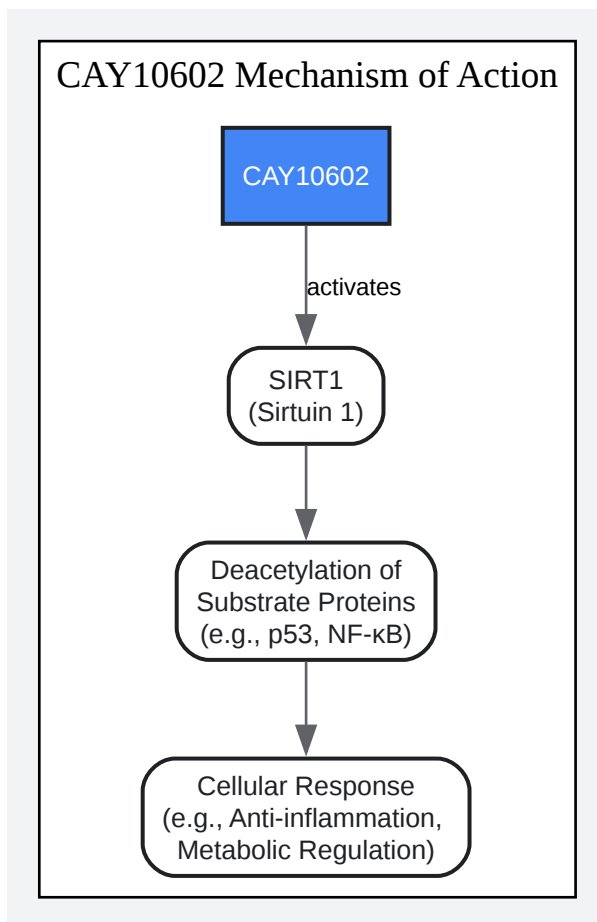
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Caption: A typical workflow for the quality control of a new batch of **CAY10602**.



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Caption: A decision tree for troubleshooting unexpected low purity results for **CAY10602**.



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Caption: Simplified signaling pathway showing the activation of SIRT1 by **CAY10602**.

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